

Stability and Solubility Profile of N-Lactoyl-Leucine

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Compound Focus: N-Lactoyl-Leucine

CAS No.: 210769-82-7

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The table below summarizes the key quantitative data on the stability and solubility of **N-Lactoyl-Leucine** from experimental studies.

Property	Experimental Conditions	Results & Findings	Citation
Solubility (in water)	Saturated solution at different temperatures	Highly soluble; exact g/kg water not specified in provided text	[1]
Solubility (in concentrated feed)	Cellvento 4Feed backbone, pH 7.0	Enabled higher concentration formulations (>265 g/L) vs. canonical amino acids	[1]
Stability (in concentrated feed)	Cellvento 4Feed, pH 7; monitored by LC-MS	Stable in complex feed mixture; no significant degradation reported	[1]
Bioavailability	Fed-batch culture with various CHO cell lines	Effectively cleaved intracellularly to release leucine; supported cell growth and protein production	[1]

Experimental Protocols for Handling N-Lactoyl-Leucine

Here are detailed methodologies for key experiments related to using and analyzing Lac-Leu in cell culture.

Protocol 1: Assessing Maximum Solubility in a Concentrated Feed

This protocol is adapted from research that tested Lac-Leu in a highly concentrated cell culture feed [1].

- **Materials:**
 - **N-Lactoyl-Leucine** sodium salt
 - Customized dry powder feed medium (e.g., a formulation lacking Leucine and Isoleucine)
 - Deionized water
 - NaOH for pH adjustment
 - Turbidimeter (e.g., Turb 550 IR)
 - Osmometer (e.g., Osmomat 3000)
- **Procedure:**
 - Reconstitute the dry powder feed medium in water at a high concentration (e.g., 230 g/L or 265 g/L).
 - Gradually add **N-Lactoyl-Leucine** to the liquid feed while agitating.
 - After each addition, mix for 10 minutes and measure the turbidity (in NTU - Nephelometric Turbidity Units) and pH.
 - Continue until saturation is observed (a sharp increase in turbidity).
 - To determine the maximum solubility for a clear solution, add water incrementally to the saturated mixture until the turbidity value falls below 5 NTU.
 - Record the final concentration at which a clear solution is achieved.

Protocol 2: Monitoring Stability in Feed via LC-MS

A targeted Liquid Chromatography-Mass Spectrometry (LC-MS) method can be used to monitor the stability of Lac-Leu in a feed medium over time [1].

- **Materials:**
 - Feed samples containing **N-Lactoyl-Leucine**
 - LC-MS system
 - Xselect HSS T3 column (or equivalent)
 - Buffer A: 20 mM ammonium formate / 0.1% formic acid
 - Buffer B: Methanol
- **Procedure:**

- Prepare feed samples with a known concentration of Lac-Leu (e.g., between 10 and 400 pmol on-column).
- Inject samples onto the LC column maintained at 40°C.
- Elute using a gradient method at a flow rate of 300 µl/min:
 - Start at 0.1% Buffer B for 2 minutes.
 - Increase linearly to 20% B at 4 minutes.
 - Further increase to 30% B at 6 minutes.
 - Ramp to 80% B at 8 minutes.
- Use mass spectrometry to detect and quantify **N-Lactoyl-Leucine** levels.
- Compare peak areas from samples incubated over time against a fresh standard to assess stability.

Troubleshooting Common Issues

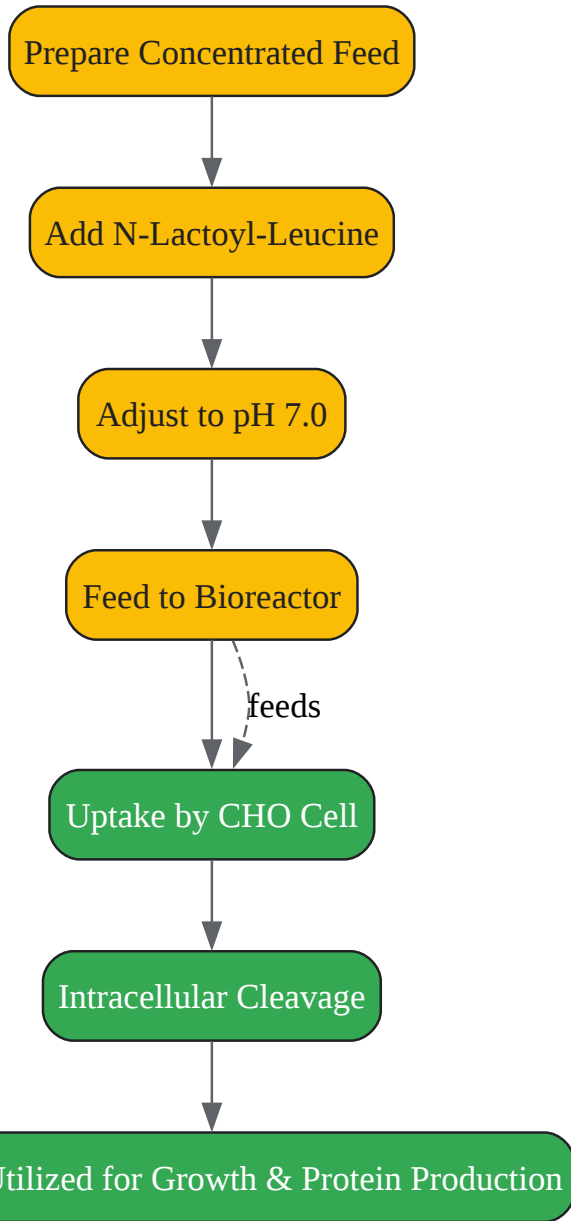
While Lac-Leu is stable, your experiments might encounter these related issues:

- **Unexpected Cell Growth Inhibition:** If cells are not thriving when Lac-Leu is used, verify that your cell line possesses the intracellular enzymatic machinery (such as the enzyme CNBP2) to cleave Lac-Leu into bioavailable leucine [2] [1].
- **Inconsistent Experimental Results:** Ensure that the pH of your feed medium is adjusted to and maintained at a physiological level (e.g., pH 7.0-7.4) after the addition of Lac-Leu salts, as this can affect both solubility and cell health [1].

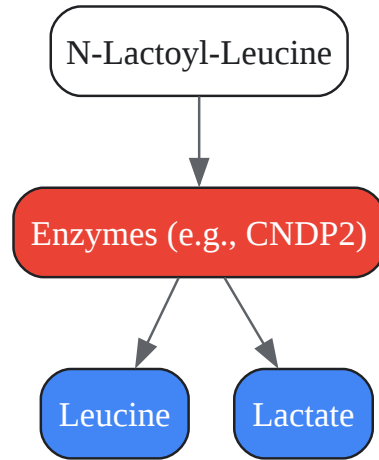
Mechanism of Action and Experimental Workflow

For your technical documentation, the following diagram illustrates the mechanism of action and a general experimental workflow for implementing **N-Lactoyl-Leucine** in a cell culture process.

Experimental Workflow for Using N-Lactoyl-Leucine



Key Mechanism: Intracellular Cleavage



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Frequently Asked Questions (FAQs)

Q: Can N-Lactoyl-Leucine completely replace leucine in cell culture media? **A:** Yes, studies have shown that **N-Lactoyl-Leucine** can successfully replace canonical leucine in feed formulations for various CHO cell lines, supporting growth and recombinant protein production [1].

Q: Why is the high solubility of N-Lactoyl-Leucine advantageous? **A:** It allows for the creation of highly concentrated cell culture media and feed solutions. This is crucial for next-generation bioprocesses, particularly in fed-batch cultures, where delivering high nutrient levels without precipitation is a technical challenge [1] [3].

Q: How do cells use N-Lactoyl-Leucine if it's a modified amino acid? **A:** Cells take up the intact **N-Lactoyl-Leucine** molecule from the media. Once inside the cell, intracellular enzymes cleave it, releasing free, bioavailable leucine which is then used in protein synthesis and other metabolic pathways [1].

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References

1. Lactoyl leucine and isoleucine are bioavailable alternatives ... [pmc.ncbi.nlm.nih.gov]
2. N-Lactoyl Amino Acids: Emerging Biomarkers in Metabolism ... [pmc.ncbi.nlm.nih.gov]
3. Progress in fed-batch culture for recombinant protein ... [pmc.ncbi.nlm.nih.gov]

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